

# Application Notes and Protocols for BAY 1135626

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## Compound of Interest

Compound Name: BAY 1135626

Cat. No.: B15603177

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## Introduction

**BAY 1135626** is a key synthetic intermediate used in the development of the antibody-drug conjugate (ADC), BAY 1129980. This ADC is a promising therapeutic agent targeting C4.4A (LYPD3), a protein expressed in non-small cell lung cancer (NSCLC). BAY 1129980 is an auristatin-based ADC, indicating that **BAY 1135626** is a component of the cytotoxic payload or linker-payload system. These application notes provide a summary of the available data and protocols for the use of materials derived from **BAY 1135626** in preclinical cancer research.

## Certificate of Analysis (Representative)

A formal Certificate of Analysis for **BAY 1135626** is not publicly available. The following table represents typical data that would be found on a Certificate of Analysis for a high-purity chemical intermediate for research and development.

| Parameter                          | Specification            | Results               |
|------------------------------------|--------------------------|-----------------------|
| Appearance                         | White to off-white solid | Conforms              |
| Purity (HPLC)                      | ≥98.0%                   | 99.2%                 |
| Identity ( <sup>1</sup> H NMR, MS) | Conforms to structure    | Conforms              |
| Solubility                         | Soluble in DMSO          | Soluble               |
| Moisture Content (Karl Fischer)    | ≤0.5%                    | 0.2%                  |
| Residual Solvents                  | To be reported           | <0.1% Dichloromethane |

## Quantitative Data Summary

The following tables summarize the quantitative data for the final ADC, BAY 1129980, which is synthesized using **BAY 1135626**.

### In Vitro Efficacy of BAY 1129980

| Cell Line   | Target Expression | IC <sub>50</sub> (nM) | Assay                                                 |
|-------------|-------------------|-----------------------|-------------------------------------------------------|
| hC4.4A:A549 | High              | 0.05 <sup>[1]</sup>   | CellTiter-Glo®<br>Luminescent Cell<br>Viability Assay |
| mock:A549   | Low/Negative      | >100                  | CellTiter-Glo®<br>Luminescent Cell<br>Viability Assay |

### In Vivo Efficacy of BAY 1129980 in Xenograft Models

| Xenograft Model                                                         | Treatment   | Dosage                 | Outcome                                   |
|-------------------------------------------------------------------------|-------------|------------------------|-------------------------------------------|
| NCI-H292 (NSCLC)                                                        | BAY 1129980 | 1.9 - 7.5 mg/kg (i.v.) | Dose-dependent tumor growth inhibition[1] |
| Patient-Derived Xenograft (PDX) Models (Lu7064, Lu7126, Lu7433, Lu7466) | BAY 1129980 | Not specified          | Efficacious in C4.4A-expressing models[2] |

## Experimental Protocols

### In Vitro Cell Proliferation Assay

This protocol is adapted from methodologies used to evaluate the potency of antibody-drug conjugates.

Objective: To determine the half-maximal inhibitory concentration (IC<sub>50</sub>) of BAY 1129980 on cancer cell lines with varying C4.4A expression.

Materials:

- hC4.4A:A549 (C4.4A overexpressing) and mock:A549 (control) cells
- Cell culture medium (e.g., DMEM/F12) with 10% FBS
- BAY 1129980
- Control ADC (non-targeting)
- 96-well clear bottom white plates
- CellTiter-Glo® Luminescent Cell Viability Assay kit
- Luminometer

Procedure:

- Seed hC4.4A:A549 and mock:A549 cells in 96-well plates at a density of 5,000 cells/well and incubate for 24 hours.
- Prepare serial dilutions of BAY 1129980 and a non-targeted control ADC in cell culture medium.
- Remove the culture medium from the plates and add 100  $\mu$ L of the diluted compounds to the respective wells.
- Incubate the plates for 72 hours at 37°C in a humidified atmosphere with 5% CO<sub>2</sub>.
- After incubation, allow the plates to equilibrate to room temperature for 30 minutes.
- Add 100  $\mu$ L of CellTiter-Glo® reagent to each well.
- Mix the contents on an orbital shaker for 2 minutes to induce cell lysis.
- Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- Measure the luminescence using a plate reader.
- Calculate the IC<sub>50</sub> values by plotting the luminescence signal against the logarithm of the compound concentration and fitting the data to a four-parameter logistic curve.

## In Vivo Xenograft Tumor Assay

This protocol outlines a general procedure for evaluating the anti-tumor efficacy of BAY 1129980 in a mouse xenograft model.[\[3\]](#)[\[4\]](#)

Objective: To assess the in vivo anti-tumor activity of BAY 1129980 in a human NSCLC xenograft model.

Materials:

- Female athymic nude mice (6-8 weeks old)
- NCI-H292 human NSCLC cells
- Matrigel

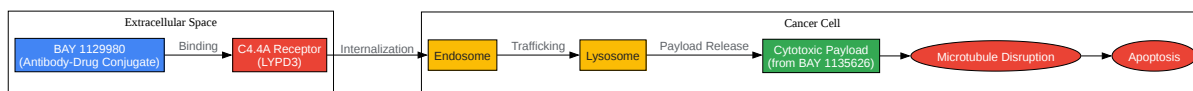
- BAY 1129980
- Vehicle control (e.g., saline)
- Calipers for tumor measurement

#### Procedure:

- Subcutaneously implant NCI-H292 cells (e.g.,  $5 \times 10^6$  cells in 100  $\mu$ L of a 1:1 mixture of media and Matrigel) into the flank of each mouse.
- Monitor tumor growth regularly. When tumors reach a mean volume of approximately 100-200 mm<sup>3</sup>, randomize the mice into treatment and control groups.
- Administer BAY 1129980 intravenously (i.v.) at the desired dose levels (e.g., 1.9, 3.8, and 7.5 mg/kg) and schedule (e.g., once weekly). The control group receives vehicle.
- Measure tumor volume (length x width<sup>2</sup>) and body weight twice weekly.
- Continue treatment and monitoring for a predefined period (e.g., 21 days) or until tumors in the control group reach a predetermined size.
- At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., histology, biomarker analysis).
- Analyze the data by comparing the tumor growth inhibition in the treated groups to the control group.

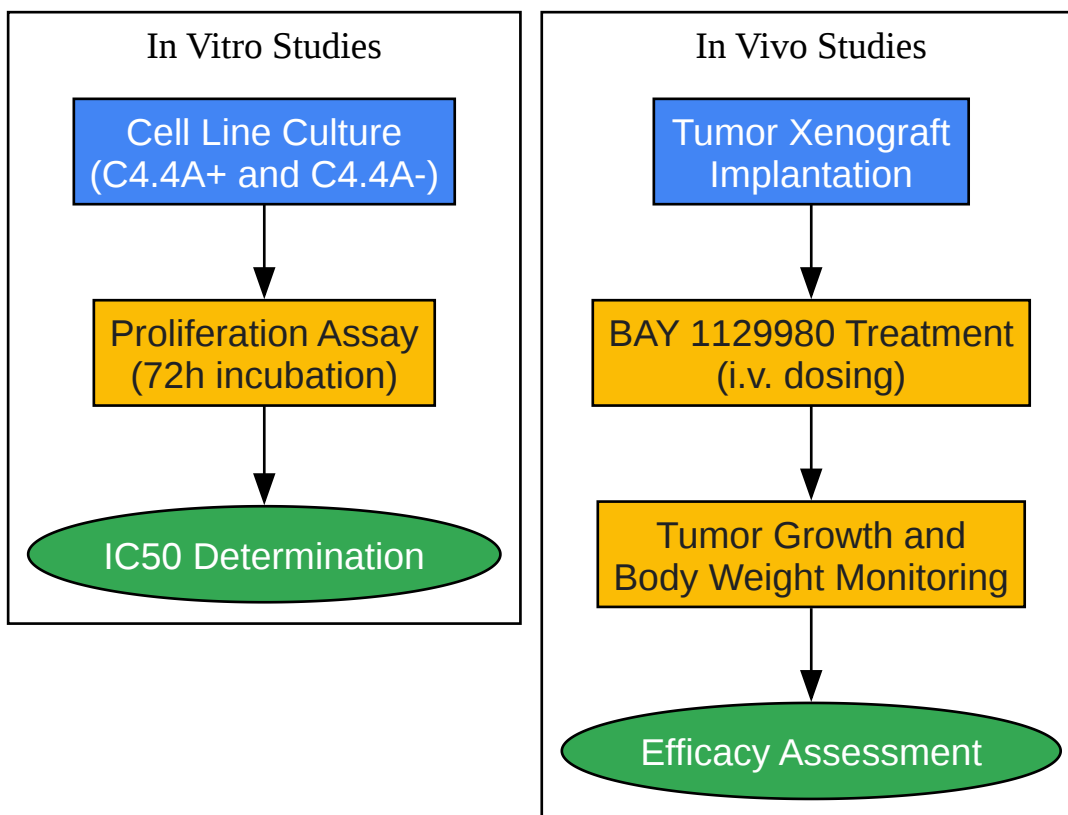
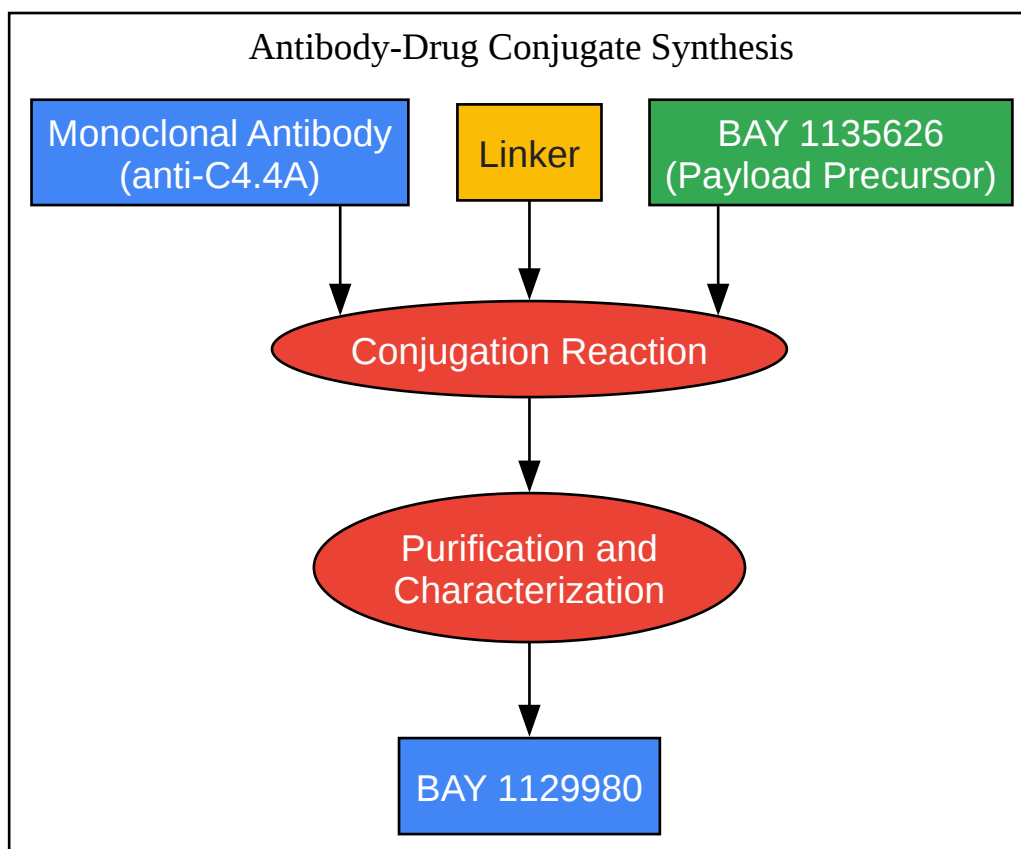
## Visualizations

### Signaling and Experimental Workflow Diagrams



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Caption: Mechanism of action for the ADC BAY 1129980.



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## References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Preclinical Antitumor Efficacy of BAY 1129980-a Novel Auristatin-Based Anti-C4.4A \(LYPD3\) Antibody-Drug Conjugate for the Treatment of Non-Small Cell Lung Cancer - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. sites.lifesci.ucla.edu \[sites.lifesci.ucla.edu\]](#)
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